

Technical Guide: Synthesis of 5-Azaspiro[2.5]octane Hydrochloride

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Compound of Interest

Compound Name: 5-Azaspiro[2.5]octane
hydrochloride

CAS No.: 1797157-33-5

Cat. No.: B1448351

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Executive Summary & Structural Definition

Target Molecule: **5-Azaspiro[2.5]octane hydrochloride** CAS Registry Number: 1797157-33-5 (HCl salt), 224171-85-1 (Free base) Molecular Formula: $C_7H_{13}N[1] \cdot HCl$ Molecular Weight: 147.65 g/mol

Structural Disambiguation

In the nomenclature of spiro-fused piperidines, ambiguity often arises regarding the positioning of the nitrogen atom relative to the spiro-junction.

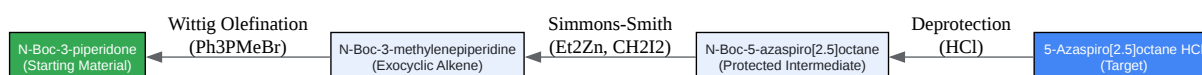
- 6-Azaspiro[2.5]octane: Nitrogen is at position 6 (para to the spiro carbon).[1] This corresponds to a 4-spiro-piperidine derivative.[1]
- 5-Azaspiro[2.5]octane (Target): Nitrogen is at position 5 (meta to the spiro carbon).[1] This corresponds to a 3-spiro-piperidine derivative.[1]

This guide details the synthesis of the 5-azaspiro[2.5]octane isomer, utilizing a robust three-step sequence starting from N-Boc-3-piperidone.^[1] This route is preferred for its scalability and the avoidance of difficult-to-control dialkylation steps common in alternative pathways.^[1]

Retrosynthetic Analysis

The strategic disconnection relies on the construction of the cyclopropane ring late in the synthesis to maintain the integrity of the strained ring system. The most reliable method for installing a spiro-cyclopropane onto a piperidine scaffold is the Simmons-Smith cyclopropanation of an exocyclic alkene.^[1]

- Disconnection 1: Removal of the Boc protecting group (Acidic hydrolysis).
- Disconnection 2: Cyclopropane formation via carbenoid addition to an exocyclic double bond.^[1]
- Disconnection 3: Formation of the exocyclic alkene via Wittig olefination of the corresponding ketone.



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Figure 1: Retrosynthetic pathway for 5-Azaspiro[2.5]octane.^[1]

Detailed Experimental Protocol

Step 1: Synthesis of tert-Butyl 3-methylenepiperidine-1-carboxylate

Objective: Conversion of the C3 ketone to an exocyclic methylene group via Wittig olefination.^[1]

Reagents:

- tert-Butyl 3-oxopiperidine-1-carboxylate (1.0 equiv)[1]
- Methyltriphenylphosphonium bromide (1.2 equiv)[1]
- Potassium tert-butoxide (KOtBu) (1.2 equiv)[1]
- Tetrahydrofuran (THF), anhydrous

Protocol:

- Ylide Formation: In a flame-dried 3-neck flask under nitrogen atmosphere, suspend methyltriphenylphosphonium bromide (1.2 eq) in anhydrous THF (0.5 M concentration).
- Cool the suspension to 0°C in an ice bath.
- Add KOtBu (1.2 eq) portion-wise over 15 minutes. The solution will turn bright yellow, indicating the formation of the phosphorous ylide. Stir at 0°C for 45 minutes.
- Addition: Dissolve tert-butyl 3-oxopiperidine-1-carboxylate (1.0 eq) in a minimum amount of anhydrous THF. Add this solution dropwise to the ylide mixture at 0°C.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor by TLC (Visualize with KMnO₄ stain; alkene is active).[1]
- Workup: Quench the reaction with saturated aqueous NH₄Cl. Extract with diethyl ether (3x). [1]
- Purification: Wash combined organics with brine, dry over MgSO₄, and concentrate. The byproduct, triphenylphosphine oxide (TPPO), will precipitate upon addition of cold hexanes. Filter off the solid TPPO.[1] Purify the filtrate via silica gel flash chromatography (Hexanes/EtOAc 9:1) to yield the alkene as a colorless oil.

Step 2: Synthesis of tert-Butyl 5-azaspiro[2.5]octane-5-carboxylate

Objective: Cyclopropanation of the exocyclic alkene using the Furukawa modification of the Simmons-Smith reaction.

Reagents:

- tert-Butyl 3-methylenepiperidine-1-carboxylate (1.0 equiv)[1]
- Diethylzinc (Et_2Zn) (1.0 M in hexanes, 2.5 equiv)
- Diiodomethane (CH_2I_2) (2.5 equiv)[1]
- Dichloromethane (DCM) or Toluene, anhydrous

Safety Warning: Diethylzinc is pyrophoric. It ignites spontaneously upon contact with air.[1] All transfers must be done via cannula or gas-tight syringe under positive nitrogen pressure.[1]

Protocol:

- Reagent Prep: In a dry flask under nitrogen, dissolve the alkene (from Step 1) in anhydrous DCM (0.3 M). Cool to 0°C . [1]
- Carbenoid Formation: In a separate flask, dissolve Et_2Zn (2.5 eq) in DCM. Carefully add CH_2I_2 (2.5 eq) dropwise at 0°C . A white precipitate may form initially.[1] Stir for 20 minutes to form the active iodomethylzinc carbenoid (IZnCH_2I). [1]
- Cyclopropanation: Transfer the alkene solution via cannula into the carbenoid solution at 0°C .
- Reaction: Allow the mixture to warm to room temperature and stir for 12–16 hours.
- Quench (Critical): Cool the mixture to 0°C . Slowly quench with saturated aqueous NH_4Cl . Caution: Vigorous gas evolution (ethane) will occur.[1]
- Workup: Separate the layers. Extract the aqueous layer with DCM.[1] Wash combined organics with saturated NaHCO_3 and brine.[1] Dry over Na_2SO_4 . [1]
- Purification: Concentrate and purify via silica gel chromatography (Hexanes/ EtOAc 8:2).
 - Note: The spiro-cyclopropane product is stable but should be stored cold.[1]

Step 3: Deprotection to 5-Azaspiro[2.5]octane Hydrochloride

Objective: Removal of the Boc group and salt formation.[1]

Reagents:

- tert-Butyl 5-azaspiro[2.5]octane-5-carboxylate[1][2][3][4]
- 4.0 M HCl in 1,4-Dioxane (or Et₂O)[1]

Protocol:

- Dissolve the Boc-protected spirocycle in a minimum volume of 1,4-dioxane or diethyl ether at 0°C.
- Add 4.0 M HCl in dioxane (5–10 equiv) dropwise.
- Stir at room temperature for 2–4 hours. A white precipitate (the hydrochloride salt) should form.[1]
- Isolation: Dilute the mixture with excess diethyl ether to maximize precipitation.
- Filter the solid under nitrogen (the salt may be hygroscopic).[1] Wash with cold ether.[1]
- Drying: Dry the white solid under high vacuum to remove traces of dioxane and HCl.

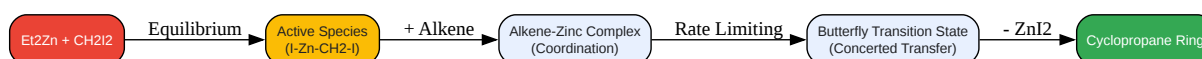
Yield: Typical overall yield for 3 steps is 45–60%.[1]

Mechanistic Insight: Zinc Carbenoid Transfer

The Simmons-Smith reaction proceeds via a concerted but asynchronous mechanism.[1] The active species, iodomethylzinc iodide (or similar species depending on equilibrium), coordinates to the alkene.

- Coordination: The zinc atom acts as a Lewis acid, coordinating to the electron-rich alkene (and potentially the carbamate oxygen of the Boc group, providing some stereocontrol, though less relevant for this exocyclic alkene).

- **Butterfly Transition State:** A three-centered transition state forms where the methylene group is transferred to the double bond while the zinc-iodine bond breaks.[1]
- **Stereospecificity:** The reaction is stereospecific relative to the alkene geometry.[1] Since the starting material is an exocyclic alkene on a ring, the attack can occur from the axial or equatorial face. In 3-methylenepiperidines, the steric bulk of the N-Boc group often favors attack from the less hindered face.[1]



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Figure 2: Mechanistic flow of the Simmons-Smith cyclopropanation.

Analytical Data Summary

To validate the synthesis, compare obtained spectral data against these expected values.

Analysis	Expected Characteristic Signals
¹ H NMR (DMSO-d ₆)	Cyclopropane: High field multiplets at δ 0.40–0.80 ppm (4H). Piperidine Core: Multiplets at δ 1.5–3.2 ppm. Amine: Broad singlet at δ 9.0–9.5 ppm (NH ₂ ⁺).[1]
¹³ C NMR	Spiro Carbon: Quaternary signal approx. δ 15–20 ppm. Cyclopropane CH ₂ : High field signals approx.[1] δ 8–12 ppm. Piperidine CH ₂ /CH: Signals at δ 20–50 ppm.[1]
Mass Spectrometry	[M+H] ⁺ : 112.1 (Free base mass).[1]
Appearance	White to off-white crystalline solid (HCl salt).[1]

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